

# Unveiling the Molecular Weight of Octacosane-d58: A Technical Overview

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## Compound of Interest

Compound Name: Octacosane-d58

Cat. No.: B097361

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This technical guide provides a concise and precise determination of the molecular weight of **Octacosane-d58**, a deuterated analog of octacosane. The information herein is foundational for researchers utilizing this stable isotope-labeled compound in various applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

## Chemical Identity and Formula

**Octacosane-d58** is a saturated hydrocarbon in which all 58 hydrogen atoms of octacosane have been replaced with deuterium atoms. This isotopic substitution is critical for its use as a tracer and internal standard.

Compound Name	Chemical Formula
Octacosane-d58	C <sub>28</sub> D <sub>58</sub>

## Determination of Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For **Octacosane-d58**, this calculation involves the atomic weights of carbon and the heavy isotope of hydrogen, deuterium (D or <sup>2</sup>H).

## Atomic Weights of Constituent Elements

The precise atomic weights of carbon and deuterium are essential for an accurate molecular weight calculation.

Element	Isotope	Atomic Weight (Da)
Carbon	$^{12}\text{C}$ (natural abundance)	12.011
Hydrogen	$^2\text{H}$ (Deuterium)	2.0141017926 <sup>[1]</sup>

## Calculation Protocol

The molecular weight of **Octacosane-d58** ( $\text{C}_{28}\text{D}_{58}$ ) is calculated as follows:

(Number of Carbon atoms  $\times$  Atomic weight of Carbon) + (Number of Deuterium atoms  $\times$  Atomic weight of Deuterium)

$$= (28 \times 12.011) + (58 \times 2.0141017926)$$

$$= 336.308 + 116.8179039708$$

$$= 453.1259039708 \text{ Da}$$

For practical laboratory use, the molecular weight is often rounded to two decimal places.

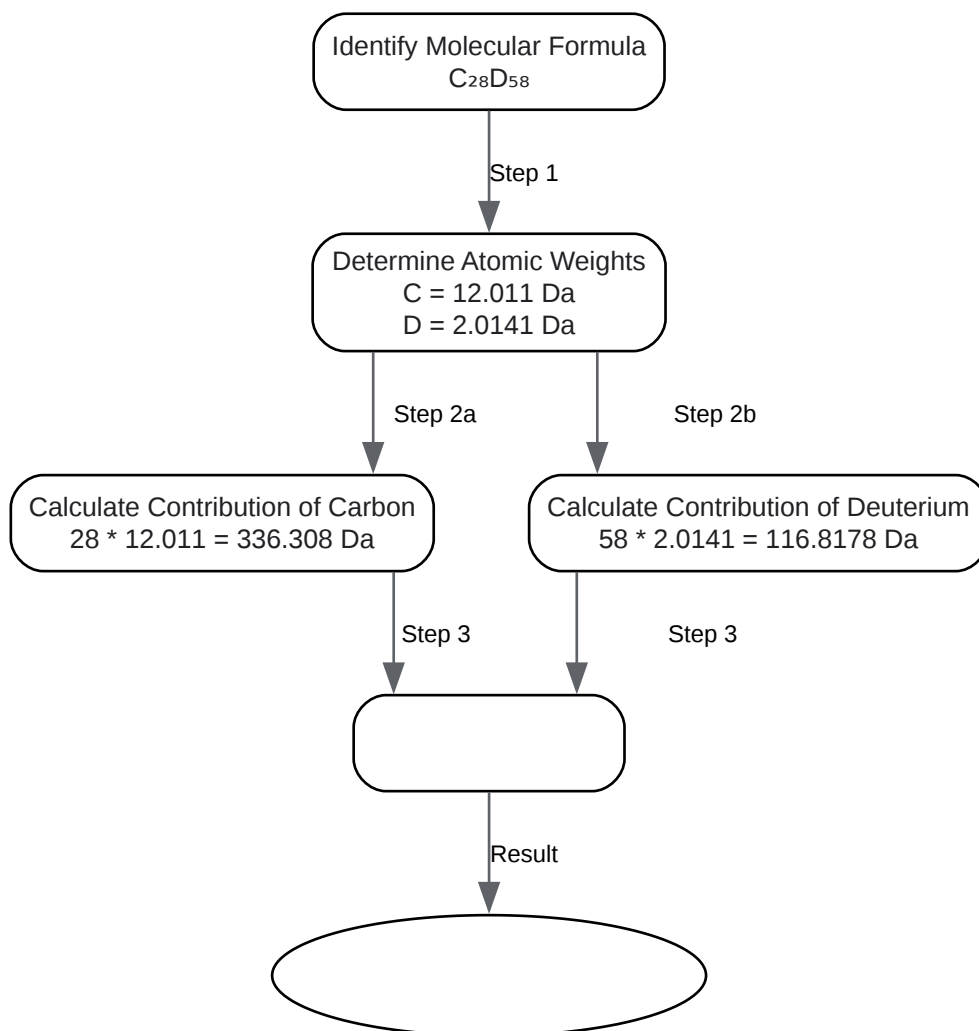
## Summary of Quantitative Data

The key quantitative data for **Octacosane-d58** is summarized below for easy reference.

Parameter	Value
Molecular Formula	$\text{C}_{28}\text{D}_{58}$ <sup>[2][3][4]</sup>
Calculated Molecular Weight	453.1259 Da
Commonly Cited Molecular Weight	453.12 <sup>[2]</sup>

## Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the straightforward process of calculating the molecular weight of **Octacosane-d58**.



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## References

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